

physicochemical properties of Dimethyl ether for research applications

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Compound of Interest

Compound Name: *Dimethyl ether*

CAS No.: *157621-61-9*

Cat. No.: *B117907*

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Physicochemical Properties of **Dimethyl Ether** (DME) for Research Applications

Executive Summary **Dimethyl ether** (DME,

) is the simplest ether isomer, distinct from ethanol in its lack of a hydroxyl donor group. Historically utilized as an aerosol propellant, DME has re-emerged in biopharmaceutical research as a "green" sub-critical extraction solvent and a replacement for hydrofluoroalkane (HFA) propellants in pressurized Metered Dose Inhalers (pMDIs). Its unique physicochemical profile—specifically its amphiphilic solvation capabilities and low boiling point—allows for the simultaneous extraction of lipids and water from biological matrices without the thermal degradation associated with distillation.

Molecular Architecture & Thermodynamic Profile[1]

For the researcher, DME presents a thermodynamic "sweet point": it is a gas at standard temperature and pressure (STP) but liquefies under moderate pressure (

bar at 25°C). This allows for liquid-phase processing in low-pressure laboratory reactors followed by spontaneous solvent removal upon depressurization.

Table 1: Core Physicochemical Data

Property	Value	Research Implication
Molecular Formula		Aprotic polarity; accepts H-bonds but cannot donate. [1]
Molar Mass	46.07 g/mol	Low molecular weight facilitates rapid diffusion in matrices. [1]
Boiling Point (1 atm)	-24.8 °C (248.3 K)	Allows solvent removal without heating (preserves thermolabile compounds). [1]
Vapor Pressure (25°C)	592.8 kPa (~5.9 bar)	Requires only low-pressure rating vessels (unlike supercritical). [1]
Critical Temperature ()	126.95 °C	Sub-critical liquid extraction is feasible at room temperature. [1]
Critical Pressure ()	53.7 bar (5.37 MPa)	Accessible critical point for supercritical fluid chromatography (SFC). [1]
Liquid Density (-25°C)	0.735 g/mL	Comparable to light hydrocarbons; facilitates phase separation from water. [1]
Dipole Moment	1.30 D	Moderate polarity; enables solvation of amphiphilic drugs. [1]

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Technical Insight: The vapor pressure of DME at 25°C is roughly equivalent to the pressure in a standard propane tank. This allows researchers to utilize standard Swagelok® fittings and moderate-pressure stainless steel vessels rather than the heavy-walled reactors required for supercritical

(

bar).

Solvation Dynamics: The Amphiphilic Advantage

DME's utility in drug development and extraction stems from its amphiphilic nature. Unlike n-hexane (strictly non-polar) or ethanol (highly polar/protic), DME occupies a middle ground.

- **Lipophilicity:** The methyl groups () provide Van der Waals interactions sufficient to dissolve neutral lipids, fatty acids, and hydrophobic drug substances (APIs).
- **Hydrophilicity:** The central oxygen atom acts as a Lewis base, accepting hydrogen bonds from water molecules.

The Miscibility Gap: At standard pressure, DME is soluble in water up to ~7% (w/w), and water is soluble in DME up to ~6% (w/w). However, under pressurized conditions (liquid state), DME exhibits a "partial miscibility" that is highly advantageous. It can extract water from wet biomass (acting as a de-watering agent) while simultaneously extracting lipids. Upon depressurization, the DME evaporates, leaving behind an oil/water mixture that naturally phase-separates.

Pharmaceutical Application: pMDI Formulation

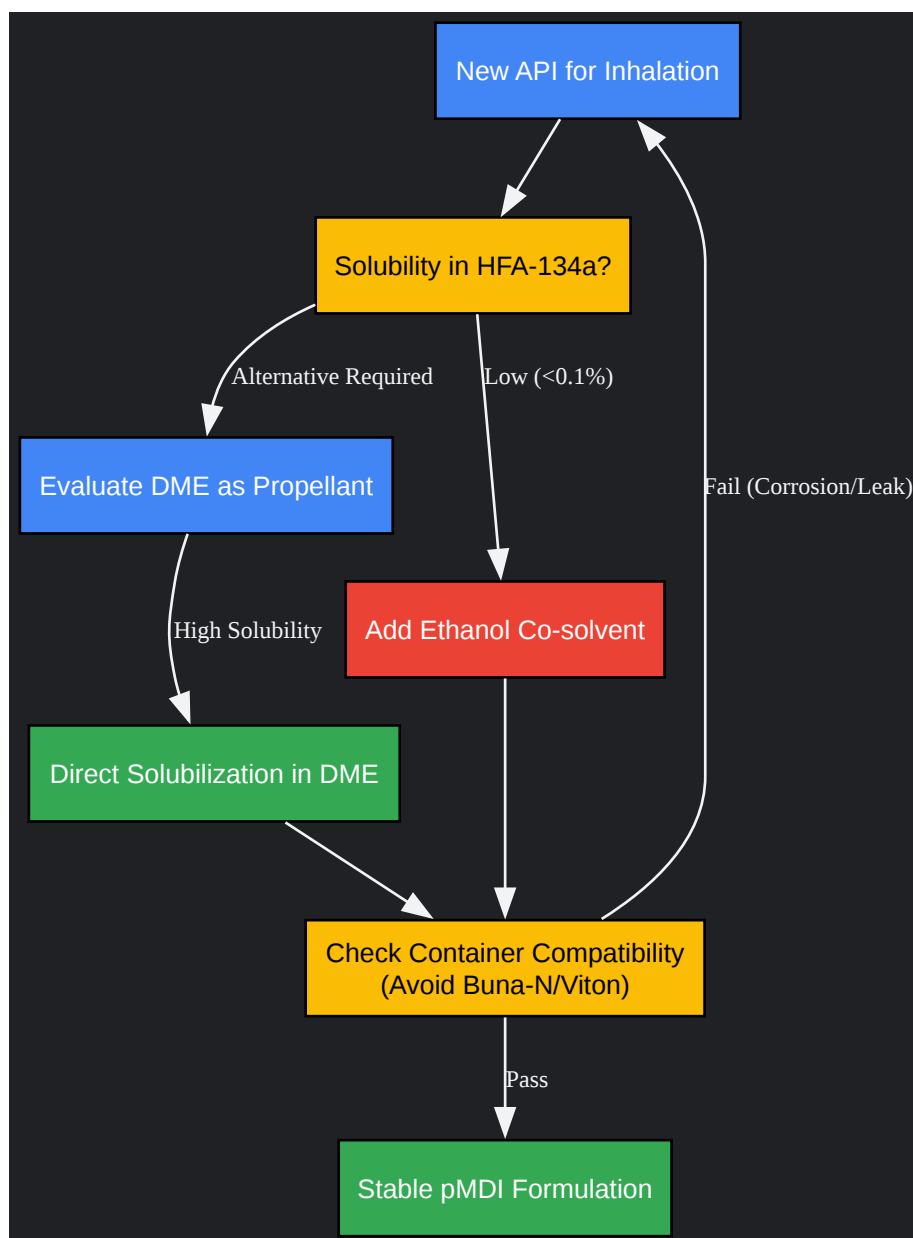
In pulmonary drug delivery, DME is investigating as a replacement for HFA-134a and HFA-227 due to its lower Global Warming Potential (GWP) and superior solvent properties.

Formulation Logic: Many corticosteroids and bronchodilators require co-solvents (like ethanol) to dissolve in HFAs. DME often solubilizes these APIs directly, eliminating the need for ethanol, which can cause stinging upon inhalation.

Material Compatibility (Critical for Rigs): DME is an aggressive solvent toward certain elastomers.

- **Compatible:** EPDM (Ethylene Propylene Diene Monomer), PTFE (Teflon), Stainless Steel.
- **Incompatible:** Viton (FKM), Buna-N (Nitrile), Natural Rubber. DME causes severe swelling and structural failure in these materials.

Diagram 1: pMDI Formulation Decision Tree



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Caption: Logic flow for selecting DME in pMDI development, highlighting the elimination of co-solvents and critical material compatibility checks.

Experimental Protocol: Sub-Critical DME Extraction

This protocol describes the extraction of bioactive lipids from wet biological matrices (e.g., algae, tissue samples) without prior drying.

Safety Prerequisite: All steps must be performed in a fume hood. The system must be grounded to prevent static discharge (DME is extremely flammable).

Apparatus:

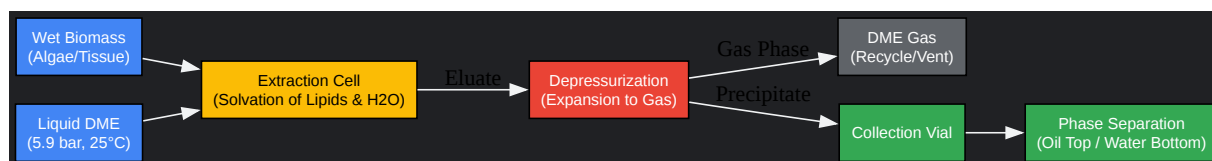
- Stainless steel extraction cell (10–50 mL).
- DME supply tank with siphon tube (liquid withdrawal).
- Back-pressure regulator (BPR) or needle valve.
- Collection vial (glass).

Step-by-Step Methodology:

- Loading: Place wet sample (1–5 g) into the extraction cell. Pack with glass wool at both ends to prevent line clogging.
- System Purge: Connect the cell to the DME line. Briefly purge with DME gas to remove oxygen.
- Pressurization: Open the inlet valve to allow liquid DME to fill the cell. The pressure will equilibrate to the vapor pressure of DME (~5.9 bar at 25°C).
- Soaking (Static Extraction): Close inlet and outlet. Allow contact time of 10–20 minutes. The DME penetrates the wet matrix, dissolving lipids and displacing water.
- Elution (Dynamic Extraction): Open the outlet valve slightly (controlled flow). Fresh liquid DME flows through the cell.
- Collection & Separation: Direct the outlet tube into a collection vial.
 - Mechanism:[1][2][3][4] As the liquid DME exits the pressurized tubing, it immediately expands to gas (boils at -24.8°C).
 - Result: The gas escapes (vent to hood), leaving the extract (oil + water) in the vial.

- Phase Separation: Centrifuge the collection vial. The lipid layer will separate from the extracted water layer.

Diagram 2: Sub-Critical Extraction Workflow



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Caption: Workflow for sub-critical DME extraction showing the spontaneous separation of solvent from the solute upon depressurization.

Safety & Handling

DME poses specific hazards that differ from standard laboratory solvents.

- Flammability: DME has wide flammability limits (3.4% LEL to 27% UEL).[2][5] It is heavier than air (Relative Vapor Density = 1.6), meaning leaks will pool in low-lying areas (floor level), creating invisible explosion hazards.[2]
- Peroxide Formation: Like other ethers, DME can form explosive peroxides upon prolonged exposure to air, though it is generally more stable than diethyl ether.
 - Protocol: Use fresh commercial cylinders. Do not distill DME to dryness unless the absence of peroxides is confirmed.
- Cryogenic Burns: The rapid expansion of DME gas causes significant cooling (Joule-Thomson effect). Contact with expanding gas or liquid can cause instant frostbite. Wear insulated gloves and eye protection.

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